

Application Notes and Protocols for [2-(2-Morpholinoethoxy)phenyl]methanol

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Compound of Interest

Compound Name:	[2-(2-Morpholinoethoxy)phenyl]methanol
CAS No.:	106276-04-4
Cat. No.:	B012435

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Introduction

[2-(2-Morpholinoethoxy)phenyl]methanol is a versatile organic compound with significant potential in medicinal chemistry and drug discovery. Its structural motif, featuring a phenyl methanol core linked to a morpholinoethoxy side chain, makes it a valuable building block for the synthesis of various biologically active molecules. Notably, it serves as a key intermediate in the synthesis of norepinephrine reuptake inhibitors (NRIs), such as Reboxetine, which are used in the treatment of depression and other neurological disorders.

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the synthesis, characterization, and potential applications of **[2-(2-Morpholinoethoxy)phenyl]methanol**. The protocols detailed herein are designed to be robust and reproducible, offering a solid foundation for further research and development.

Chemical Properties and Data

Property	Value
IUPAC Name	[2-(2-Morpholinoethoxy)phenyl]methanol
CAS Number	106276-04-4
Molecular Formula	C ₁₃ H ₁₉ NO ₃
Molecular Weight	237.29 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in methanol, ethanol, DMSO, and chlorinated solvents.

Section 1: Synthesis of [2-(2-Morpholinoethoxy)phenyl]methanol

The synthesis of **[2-(2-Morpholinoethoxy)phenyl]methanol** can be efficiently achieved in a two-step process starting from commercially available salicylaldehyde. The first step involves a Williamson ether synthesis to introduce the morpholinoethoxy side chain, followed by the reduction of the aldehyde to the corresponding alcohol.

Step 1: Synthesis of 2-(2-Morpholinoethoxy)benzaldehyde

This step involves the reaction of salicylaldehyde with 4-(2-chloroethyl)morpholine under basic conditions.

Materials:

- Salicylaldehyde
- 4-(2-Chloroethyl)morpholine hydrochloride
- Potassium carbonate (K₂CO₃), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous

- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)

Protocol:

- To a solution of salicylaldehyde (1.0 eq) in anhydrous DMF, add anhydrous potassium carbonate (2.5 eq).
- Add 4-(2-chloroethyl)morpholine hydrochloride (1.2 eq) to the mixture.
- Heat the reaction mixture to 80-90 °C and stir for 12-16 hours. The reaction can be monitored by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it into ice-cold water.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers and wash with brine, then dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to obtain the crude 2-(2-morpholinoethoxy)benzaldehyde, which can be purified by column chromatography on silica gel.

Step 2: Reduction to [2-(2-Morpholinoethoxy)phenyl]methanol

The aldehyde is then reduced to the primary alcohol using a mild reducing agent like sodium borohydride.

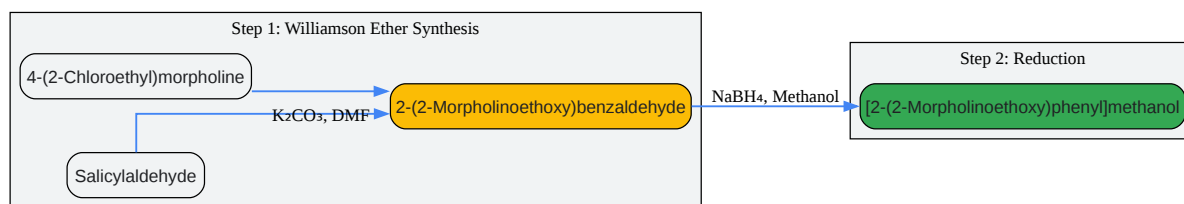
Materials:

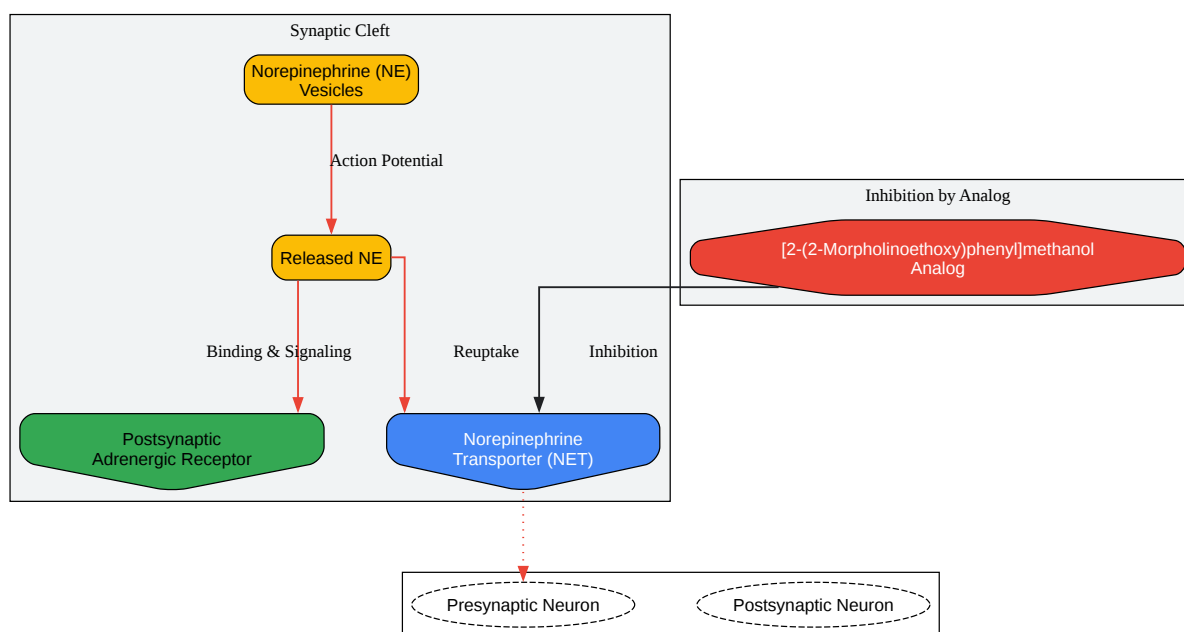
- 2-(2-Morpholinoethoxy)benzaldehyde
- Sodium borohydride (NaBH_4)

- Methanol
- Dichloromethane (DCM)
- Deionized water

Protocol:

- Dissolve 2-(2-morpholinoethoxy)benzaldehyde (1.0 eq) in methanol in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium borohydride (1.5 eq) portion-wise to the solution, maintaining the temperature below 5 °C.
- After the addition is complete, allow the reaction to stir at room temperature for 2-3 hours. Monitor the reaction by TLC.
- Once the reaction is complete, quench the excess sodium borohydride by the slow addition of deionized water at 0 °C.
- Remove the methanol under reduced pressure.
- Extract the aqueous residue with dichloromethane (3 x 30 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the organic layer under reduced pressure to yield **[2-(2-Morpholinoethoxy)phenyl]methanol** as a solid.





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